

Technical Guide: Levosulpiride-d3 Identification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Levosulpiride-d3

Cat. No.: B119565

[Get Quote](#)

This document provides essential identification information for **Levosulpiride-d3**, a deuterated analog of Levosulpiride. It is intended for researchers, scientists, and professionals in drug development who require precise data for analytical and research purposes. **Levosulpiride-d3** serves as a valuable internal standard in pharmacokinetic and analytical studies due to its isotopic labeling^[1].

Chemical Identity

Below is a summary of the key identifiers for **Levosulpiride-d3**.

Identifier	Value
CAS Number	124020-27-5 ^{[1][2][3][4][5]}
Molecular Formula	C ₁₅ H ₂₀ D ₃ N ₃ O ₄ S ^{[2][4]}
Molecular Weight	344.4 g/mol ^{[2][4]}

Synonyms and Nomenclature

Levosulpiride-d3 is known by several synonyms, which are crucial for comprehensive literature and database searches.

Synonym

(-)-N-[(1-Ethyl-2-pyrrolidinyl)methyl]-5-sulfamoyl-o-anisamide-d3[1][4]

(-)-Sulpiride-d3[1]

(S)-N-((1-ethylpyrrolidin-2-yl)methyl)-2-(methoxy-d3)-5-sulfamoylbenzamide[1][4][6]

5-(Aminosulfonyl)-N-[[2S)-1-ethyl-2-pyrrolidinyl)methyl]-2-(methoxy-d3)benzamide[1]

L-Sulpiride-d3[1]

Levobren-d3[1][4]

Levopraid-d3[1][4]

Levopride-d3[4]

RV-12309-d3[3][5]

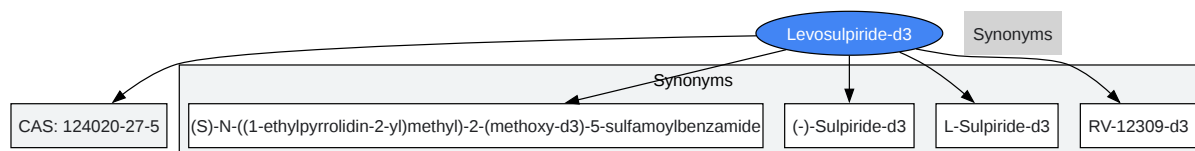
S-(-)-Sulpiride-d3[3][5]

Experimental Protocols and Signaling Pathways

Detailed experimental protocols and signaling pathways are beyond the scope of this identification guide. Levosulpiride, the parent compound, is a selective antagonist of dopamine D2 and D3 receptors, functioning as an atypical antipsychotic and prokinetic agent[7]. The deuterated form, **Levosulpiride-d3**, is primarily used as a tracer or internal standard in studies investigating the pharmacokinetics and metabolism of Levosulpiride[1][3]. For specific experimental methodologies, researchers should consult relevant pharmacokinetic or analytical chemistry literature.

Logical Relationship of Compound Identification

The following diagram illustrates the relationship between the primary identifiers and the various synonyms for **Levosulpiride-d3**, aiding in a clear understanding of its nomenclature.



[Click to download full resolution via product page](#)

Caption: Relationship between the primary name and CAS number of **Levosulpiride-d3** and its common synonyms.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. veeprho.com [veeprho.com]
- 2. chromatoscientific.com [chromatoscientific.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Levosulpiride D3 | CAS No- 124020-27-5 | Simson Pharma Limited [simsonpharma.com]
- 5. Levosulpiride-d3 (RV-12309-d3; S-(-)-Sulpiride-d3) | Isotope-Labeled Compounds | 124020-27-5 | Invivochem [invivochem.com]
- 6. theclinivex.com [theclinivex.com]
- 7. Levosulpiride: Significance and symbolism [wisdomlib.org]
- To cite this document: BenchChem. [Technical Guide: Levosulpiride-d3 Identification]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b119565#levosulpiride-d3-cas-number-and-synonyms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com